

# 1,1-Dimethoxyacetone CAS number and molecular weight

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## Compound of Interest

Compound Name: 1,1-Dimethoxyacetone

Cat. No.: B147526

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## An In-depth Technical Guide to 1,1-Dimethoxyacetone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1,1-dimethoxyacetone**, a versatile ketone acetal utilized as a key building block in organic synthesis, particularly in the pharmaceutical and agrochemical industries. This document details its chemical and physical properties, outlines experimental protocols for its analysis and application, and illustrates its role in synthetic pathways.

## Core Compound Information

CAS Number: 6342-56-9

Molecular Weight: 118.13 g/mol

## Physicochemical Data

The following table summarizes the key physicochemical properties of **1,1-dimethoxyacetone**.

Property	Value	Reference(s)
Molecular Formula	C <sub>5</sub> H <sub>10</sub> O <sub>3</sub>	[1][2]
IUPAC Name	1,1-dimethoxypropan-2-one	[3]
Synonyms	Methylglyoxal dimethyl acetal, Pyruvaldehyde dimethyl acetal, Dimethoxymethyl methyl ketone	[1][4]
Appearance	Clear, colorless to pale yellow liquid	[1][5]
Boiling Point	141 - 147 °C	[2][5]
Density	~0.976 g/mL at 25 °C	[5]
Refractive Index (n <sub>20</sub> /D)	~1.398	[5]
Flash Point	34 °C	
Autoignition Temperature	285 °C	

## Applications in Synthesis

**1,1-Dimethoxyacetone** serves as a stable and versatile intermediate in a variety of chemical syntheses. Its primary utility lies in its function as a protected form of methylglyoxal, a highly reactive dicarbonyl compound. The acetal group masks one of the carbonyl functionalities, allowing for selective reactions at the ketone group. The aldehyde can be readily deprotected under acidic conditions when needed.[5]

Key applications include:

- **Pharmaceutical Intermediates:** It is a crucial precursor in the synthesis of several high-value pharmaceutical compounds, including Folic Acid, antineoplastic (anti-tumor) agents, and anti-cardiovascular drugs.[5]
- **Heterocyclic Chemistry:** It is a valuable building block for the synthesis of various heterocyclic compounds, such as imidazoles and pyrazines.[5]

- Agrochemicals: **1,1-Dimethoxyacetone** is used in the manufacturing of certain fungicides and specialized pesticides.<sup>[5]</sup>

## Synthetic and Experimental Protocols

### General Acetal Deprotection Protocol (to generate Methylglyoxal in situ)

This protocol describes the hydrolysis of the dimethyl acetal to regenerate the parent dicarbonyl compound, methylglyoxal, for subsequent reactions.

Materials:

- **1,1-Dimethoxyacetone**
- Acetone and Water (e.g., 10:1 v/v)
- Acid catalyst (e.g., p-Toluenesulfonic acid or dilute HCl, catalytic amount)
- Saturated aqueous sodium bicarbonate solution
- Organic solvent for extraction (e.g., ethyl acetate or diethyl ether)
- Brine
- Anhydrous sodium sulfate or magnesium sulfate

Procedure:

- Dissolve **1,1-dimethoxyacetone** in a mixture of acetone and water.
- Add a catalytic amount of the acid catalyst.
- Stir the reaction at room temperature and monitor its progress using an appropriate technique such as Thin-Layer Chromatography (TLC) or Gas Chromatography (GC) until the starting material is consumed.

- Neutralize the acid catalyst by carefully adding a saturated aqueous sodium bicarbonate solution.
- Remove the acetone under reduced pressure using a rotary evaporator.
- Extract the aqueous layer with an organic solvent (e.g., 3 x 20 mL of ethyl acetate).
- Combine the organic extracts, wash with brine, dry over anhydrous sodium sulfate, and filter.
- Concentrate the filtrate under reduced pressure to yield the deprotected product.

## Analytical Method: Gas Chromatography-Mass Spectrometry (GC-MS)

This section provides a general protocol for the analysis of **1,1-dimethoxyacetone** using GC-MS. The specific parameters may need to be optimized for the instrument in use.

### Sample Preparation:

- Prepare a solution of the sample at approximately 10 µg/mL in a volatile organic solvent such as methanol, dichloromethane, or hexane.
- Ensure the sample is free of particulates by centrifugation or filtration if necessary.
- Transfer the sample to a 1.5 mL glass autosampler vial. A minimum volume of 50 µL is recommended.

### Instrumentation and Conditions:

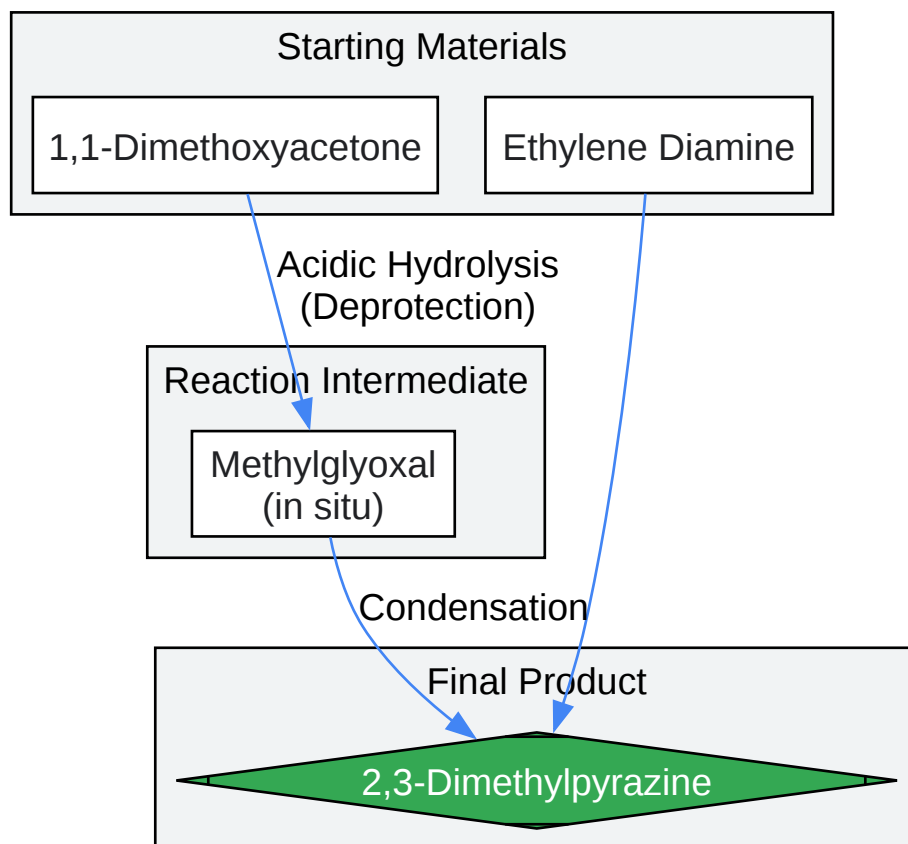
- Gas Chromatograph:
  - Injection Port Temperature: 250 °C
  - Injection Mode: Split (e.g., 10:1 ratio)
  - Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.

- Column: DB-624 capillary column (30 m length, 0.25 mm internal diameter, 1.4  $\mu$ m film thickness) or equivalent.
- Oven Temperature Program: Initial temperature of 35 °C held for 5 minutes, then ramped at 10 °C/min to a final temperature of 240 °C, held for 5 minutes.
- Mass Spectrometer:
  - Interface Temperature: 220 °C
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Source Temperature: 250 °C
  - Quadrupole Temperature: 150 °C

## Synthetic Pathway Visualization

The following diagram illustrates the role of **1,1-dimethoxyacetone** as a building block in the synthesis of heterocyclic compounds, a key application in drug development.

## Synthetic Pathway of a Pyrazine Derivative



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Caption: Synthetic pathway illustrating the use of **1,1-dimethoxyacetone** in pyrazine synthesis.

## Safety and Handling

**1,1-Dimethoxyacetone** is a flammable liquid and should be handled with appropriate safety precautions.<sup>[5]</sup>

- Handling: Wash thoroughly after handling. Use with adequate ventilation. Ground and bond containers when transferring material. Use spark-proof tools and explosion-proof equipment. Avoid contact with eyes, skin, and clothing.
- Storage: Keep away from heat, sparks, and flame. Store in a tightly closed container in a cool, dry, well-ventilated area away from incompatible substances.<sup>[5]</sup>

- Personal Protective Equipment:
  - Eyes: Wear safety glasses and chemical goggles if splashing is possible.
  - Skin: Wear appropriate protective gloves to prevent skin exposure.
  - Clothing: Wear appropriate protective clothing to prevent skin exposure.
  - Respirators: A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed whenever workplace conditions warrant a respirator's use.

#### First Aid Measures:

- Ingestion: If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid immediately.
- Inhalation: Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.
- Skin: Get medical aid. Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.
- Eyes: Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid immediately.

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### Contact

Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)